

Safety and Handling of Acetazolamide-13C2,d3: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Acetazolamide-13C2,d3**, an isotopically labeled form of the carbonic anhydrase inhibitor, Acetazolamide. While this compound is labeled with stable isotopes and is not radioactive, it is essential to handle it with the same rigor as its non-labeled counterpart due to its pharmacological activity and potential hazards. The following information is a synthesis of available safety data sheets and toxicological information for both the labeled and non-labeled forms of Acetazolamide.

Compound Identification and Properties

Acetazolamide-13C2,d3 is a stable isotope-labeled version of Acetazolamide, where two carbon atoms and three hydrogen atoms have been replaced with Carbon-13 and Deuterium, respectively. This labeling makes it a valuable tool in pharmacokinetic and metabolic studies.



Property	Value	Source	
Chemical Formula	C4H3D3N4O3S2	ChemicalBook[1]	
Molecular Weight	225.26 g/mol	ChemicalBook[1]	
Appearance	White to yellowish-white fine crystalline powder	PubChem[2]	
Solubility	DMSO (Slightly), Methanol (Sparingly)	ChemicalBook[1]	
Melting Point	~260 °C (with decomposition)	INCHEM[3]	

Hazard Identification and Classification

Based on the available Safety Data Sheet (SDS) for **Acetazolamide-13C2,d3** and data for Acetazolamide, the compound presents the following hazards:

- Skin Irritation: Causes skin irritation.[4][5]
- Eye Irritation: Causes serious eye irritation.[4][5]
- Reproductive Toxicity: May damage fertility or the unborn child.[6]
- Potential for Organ Toxicity: May be harmful by inhalation, ingestion, or skin absorption, and may cause irritation to the mucous membranes and upper respiratory tract.[4]

GHS Hazard Pictograms:

(Note: Specific pictograms for the labeled compound were not available, these are based on the parent compound)

- Health Hazard
- Irritant

Signal Word: Warning[5]

Hazard Statements:



- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[4][5]
- H361: Suspected of damaging fertility or the unborn child.

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[4][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4][5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P332+P313: If skin irritation occurs, get medical advice/attention.[4]
- P337+P313: If eye irritation persists, get medical advice/attention.[4]
- P362: Take off contaminated clothing and wash before reuse.

Toxicological Data (for Acetazolamide)

The following toxicological data is for the non-labeled parent compound, Acetazolamide, and should be considered relevant for its isotopically labeled form.

Test	Species	Route	Value
LD50	Mouse	Oral	4300 mg/kg
LD50	Mouse	Intraperitoneal	1175 mg/kg
LD50	Rat	Intraperitoneal	2750 mg/kg
LD50	Dog	Intravenous	>2000 mg/kg
LD50	Guinea Pig	Subcutaneous	>1500 mg/kg



Source: Szabo-Scandic[7]

Carcinogenicity: No data available.[3] Mutagenicity: In a bacterial mutagenicity assay, acetazolamide was not mutagenic.[8] Teratogenicity: Acetazolamide has been shown to be teratogenic (limb defects) in mice, rats, hamsters, and rabbits.[8]

Experimental Protocols and Handling Procedures Personal Protective Equipment (PPE)

A standardized workflow for handling **Acetazolamide-13C2,d3** in a laboratory setting to minimize exposure.



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Caption: General Laboratory Workflow for Handling Acetazolamide-13C2,d3.

Engineering Controls

- Work should be conducted in a well-ventilated area.[1]
- Use a chemical fume hood or other ventilated enclosure for procedures that may generate dusts or aerosols.[7]
- Ensure that eyewash stations and safety showers are readily accessible.[4][6]

Storage

Store in a tightly closed container.[1]

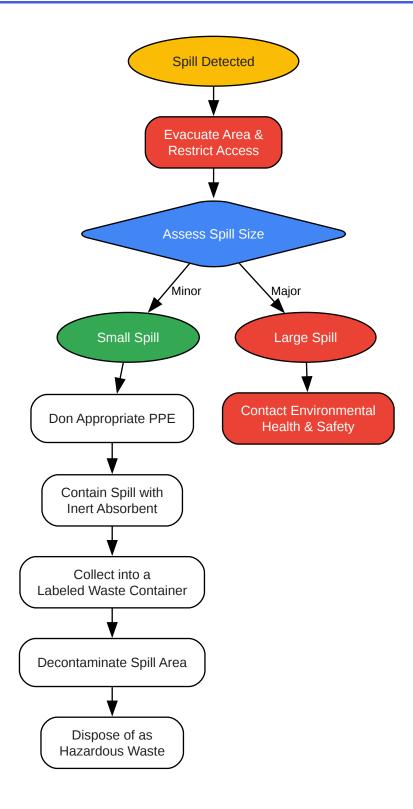


- Keep in a dry, cool, and well-ventilated place.[1][6]
- Store away from incompatible materials such as strong oxidizing agents.[6][7]

Spill and Disposal Procedures

A logical decision-making process for handling spills of Acetazolamide-13C2,d3.





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Caption: Spill Response and Cleanup Procedure.

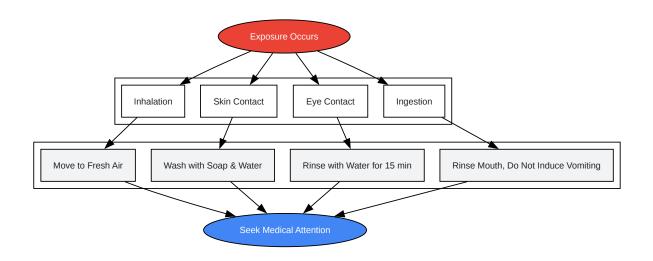
• Spill Cleanup: Avoid generating dust.[1] Sweep up or vacuum the spilled material and place it in a suitable container for disposal.[8]



Disposal: Dispose of waste in accordance with all applicable federal, state, and local laws.[8]
 The material can be sent to a licensed chemical destruction facility or disposed of by controlled incineration with flue gas scrubbing.[1] Do not allow the chemical to enter drains.
 [1]

First Aid Measures

A summary of first aid procedures in case of exposure to **Acetazolamide-13C2,d3**.



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Caption: First Aid Response to Exposure.

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[1][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][4]



• Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or poison control center immediately.[1]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[7]
- Incompatible Materials: Strong oxidizing agents, strong bases, acid anhydrides, and acid chlorides.[6]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.

This technical guide is intended to provide comprehensive safety and handling information for **Acetazolamide-13C2,d3** for use by trained professionals in a laboratory setting. It is crucial to always consult the most current Safety Data Sheet provided by the supplier before handling any chemical and to be familiar with your institution's specific safety protocols.

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